

Cadmium Nitrate: A Comprehensive Technical Guide to its Chemical Properties and Hazards

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Compound of Interest

Compound Name: Cadmium nitrate

Cat. No.: B078600

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Introduction

Cadmium nitrate, with the chemical formula $\text{Cd}(\text{NO}_3)_2$, is an inorganic compound that exists as a white crystalline solid. It is highly soluble in water and is commonly found as a tetrahydrate, $\text{Cd}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$.^[1] This compound serves as a precursor in the synthesis of other cadmium compounds, finds application in the coloring of glass and porcelain, and is used in photography.^[2] However, its utility is overshadowed by its significant toxicity and carcinogenic properties, necessitating stringent handling and disposal protocols. This guide provides an in-depth overview of the chemical properties and hazards of **cadmium nitrate**, tailored for professionals in research and development.

Chemical and Physical Properties

Cadmium nitrate is a hygroscopic substance, meaning it readily absorbs moisture from the air.^[1] Its chemical and physical properties are summarized in the tables below.

Table 1: General and Physical Properties of Cadmium Nitrate

| Property | Value | References |
|---------------------|---|------------|
| Chemical Formula | $\text{Cd}(\text{NO}_3)_2$ (anhydrous) $\text{Cd}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ (tetrahydrate) | [2] |
| Molecular Weight | 236.42 g/mol (anhydrous) 308.48 g/mol (tetrahydrate) | [2] |
| Appearance | White, odorless, hygroscopic crystals | [1] |
| Density | 3.6 g/cm ³ (anhydrous) 2.45 g/cm ³ (tetrahydrate) | [2] |
| Melting Point | 360 °C (anhydrous) 59.5 °C (tetrahydrate) | [2] |
| Boiling Point | 132 °C (tetrahydrate, decomposes) | [2] |
| Solubility in Water | 109.7 g/100 mL at 0 °C 126.6 g/100 mL at 18 °C 139.8 g/100 mL at 30 °C 320.9 g/100 mL at 59.5 °C | [2] |
| Other Solubilities | Soluble in acids, ammonia, alcohols, and ether | [2] |

Hazards and Safety Information

Cadmium nitrate is a potent oxidizing agent and is highly toxic. It is classified as a known human carcinogen. Exposure can occur through inhalation, ingestion, or skin contact, leading to a range of acute and chronic health effects.

Table 2: Hazard Identification and GHS Classification

| Hazard | GHS Classification | Signal Word | Hazard Statement |
|--|--------------------|-------------|--|
| Acute Toxicity, Oral | Category 3 | Danger | H301: Toxic if swallowed |
| Acute Toxicity, Dermal | Category 4 | Warning | H312: Harmful in contact with skin |
| Acute Toxicity, Inhalation | Category 2 | Danger | H330: Fatal if inhaled |
| Skin Corrosion/Irritation | Category 2 | Warning | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | Category 2A | Warning | H319: Causes serious eye irritation |
| Germ Cell Mutagenicity | Category 1B | Danger | H340: May cause genetic defects |
| Carcinogenicity | Category 1A | Danger | H350: May cause cancer |
| Reproductive Toxicity | Category 1B | Danger | H360: May damage fertility or the unborn child |
| Specific Target Organ Toxicity (Repeated Exposure) | Category 1 | Danger | H372: Causes damage to organs through prolonged or repeated exposure |
| Hazardous to the Aquatic Environment, Acute Hazard | Category 1 | Warning | H400: Very toxic to aquatic life |
| Hazardous to the Aquatic Environment, Long-term Hazard | Category 1 | Warning | H410: Very toxic to aquatic life with long lasting effects |
| Oxidizing Solids | Category 2 | Danger | H272: May intensify fire; oxidizer |

Data compiled from multiple safety data sheets.

Reactivity and Incompatibilities

Cadmium nitrate is a strong oxidizer and can react violently with combustible materials, reducing agents, and organic compounds. It is incompatible with:

- Combustible materials (wood, paper, oil)
- Reducing agents
- Organic materials
- Phosphorus
- Sulfur
- Copper and its alloys

Contact with these substances can lead to fire or explosion. Upon heating to decomposition, it emits toxic fumes of cadmium oxides and nitrogen oxides.^[1]

Experimental Protocols

Synthesis of Cadmium Nitrate Tetrahydrate from Cadmium Oxide

This protocol describes a common laboratory method for the synthesis of **cadmium nitrate** tetrahydrate.

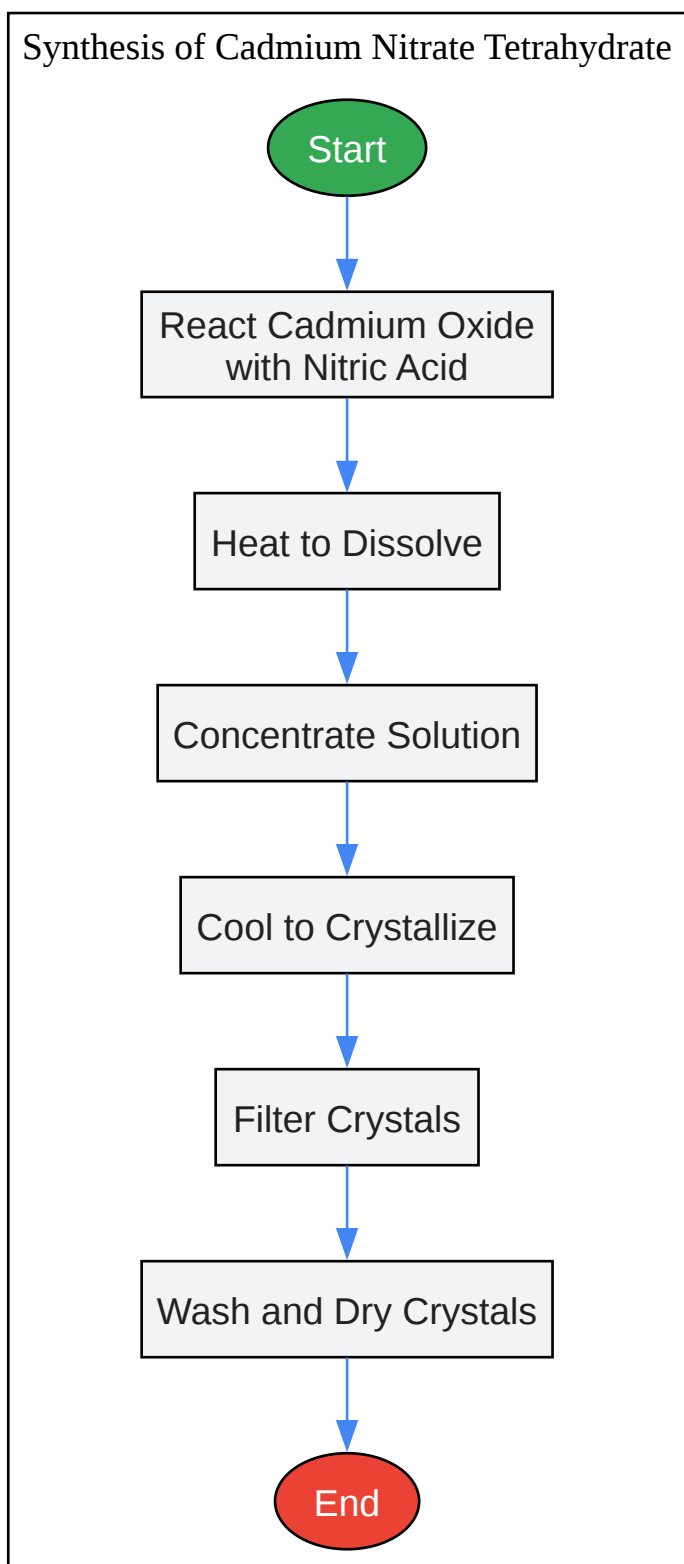
Materials:

- Cadmium oxide (CdO)
- Concentrated nitric acid (HNO₃)
- Distilled water
- Beaker

- Stirring rod
- Heating plate
- Crystallizing dish
- Filtration apparatus (e.g., Büchner funnel and flask)
- pH indicator paper

Procedure:

- **Reaction Setup:** In a well-ventilated fume hood, carefully add a stoichiometric amount of cadmium oxide to a beaker containing concentrated nitric acid. The reaction is exothermic and will generate heat. Stir the mixture gently with a glass rod. The reaction is as follows:
$$\text{CdO} + 2\text{HNO}_3 \rightarrow \text{Cd}(\text{NO}_3)_2 + \text{H}_2\text{O}$$
- **Dissolution:** Gently heat the mixture on a heating plate while stirring until all the cadmium oxide has dissolved, forming a clear solution.
- **Concentration:** Continue to heat the solution to evaporate some of the water and concentrate the **cadmium nitrate** solution.
- **Crystallization:** Transfer the concentrated solution to a crystallizing dish and allow it to cool slowly at room temperature. Colorless crystals of **cadmium nitrate** tetrahydrate will form.
- **Isolation:** Separate the crystals from the mother liquor by vacuum filtration using a Büchner funnel.
- **Washing and Drying:** Wash the crystals with a small amount of cold distilled water to remove any residual acid. Dry the crystals in a desiccator over a suitable drying agent.



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*Experimental workflow for the synthesis of **cadmium nitrate**.*

Cytotoxicity Assay Using MTT

This protocol outlines a general procedure for assessing the cytotoxicity of **cadmium nitrate** in a cell line using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

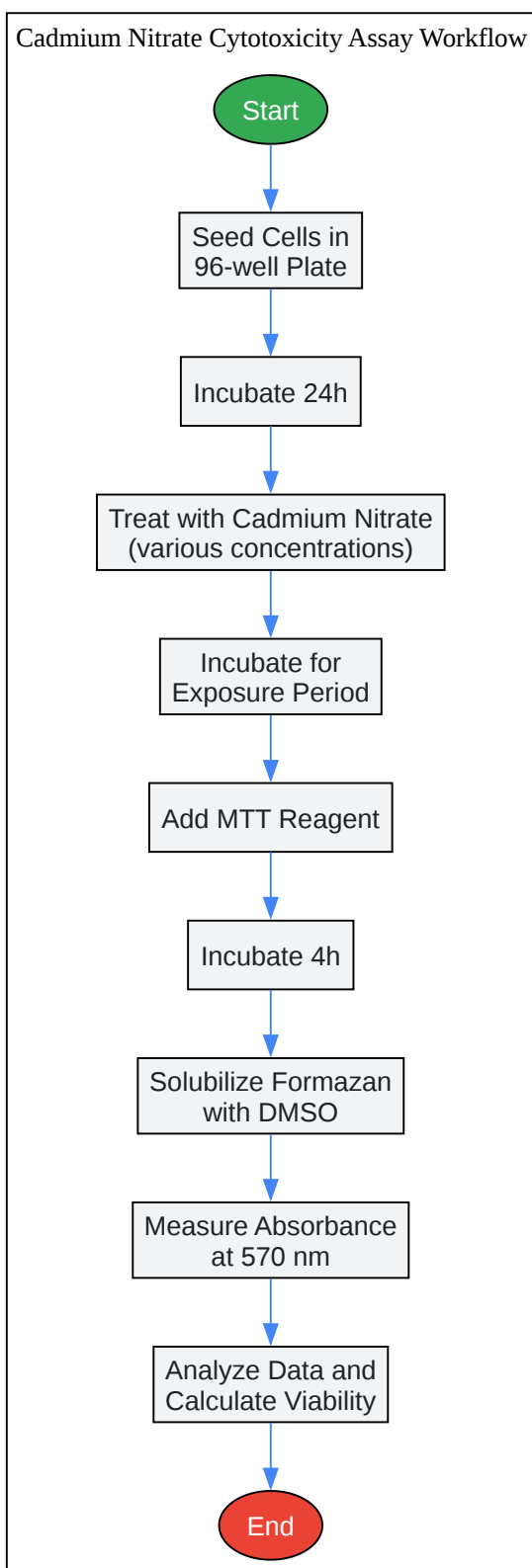
Materials:

- Human cell line (e.g., Caco-2 or HL-7702)[3]
- Cell culture medium (e.g., DMEM) supplemented with fetal bovine serum (FBS) and antibiotics
- **Cadmium nitrate** stock solution (sterilized)
- 96-well cell culture plates
- MTT solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- Microplate reader

Procedure:

- **Cell Seeding:** Seed the cells into a 96-well plate at a density of 5×10^4 cells/well and incubate for 24 hours to allow for cell attachment.[3]
- **Compound Treatment:** Prepare serial dilutions of **cadmium nitrate** in the cell culture medium. Remove the old medium from the cells and add the **cadmium nitrate** solutions at various concentrations to the wells. Include a control group with medium only. Incubate the plate for the desired exposure time (e.g., 24 or 48 hours).[3]
- **MTT Addition:** After the incubation period, add 20 μ L of MTT solution to each well and incubate for an additional 4 hours.
- **Formazan Solubilization:** Remove the medium containing MTT and add 150 μ L of DMSO to each well to dissolve the formazan crystals.

- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration compared to the control group.



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Workflow for assessing **cadmium nitrate** cytotoxicity.

Toxicological Profile and Signaling Pathways

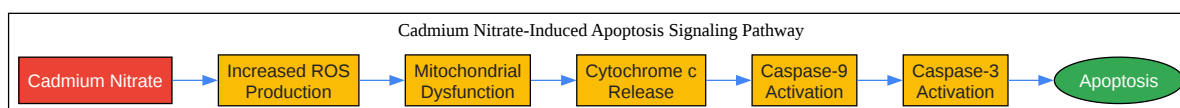
The toxicity of cadmium is multifaceted, involving the induction of oxidative stress, apoptosis (programmed cell death), and interference with essential cellular signaling pathways.

Induction of Apoptosis via Reactive Oxygen Species (ROS) and Mitochondrial Dysfunction

Cadmium exposure has been shown to induce the generation of reactive oxygen species (ROS), leading to oxidative stress. This, in turn, can trigger the intrinsic apoptotic pathway.

The signaling cascade often involves:

- **Increased ROS Production:** Cadmium promotes the generation of ROS, which are highly reactive molecules that can damage cellular components.
- **Mitochondrial Dysfunction:** ROS can lead to mitochondrial damage, resulting in the loss of mitochondrial membrane potential and the release of pro-apoptotic factors like cytochrome c into the cytoplasm.
- **Caspase Activation:** Cytochrome c release initiates a cascade of caspase activation, starting with caspase-9, which then activates executioner caspases such as caspase-3.
- **Apoptosis:** Activated caspase-3 cleaves various cellular substrates, leading to the characteristic morphological and biochemical changes of apoptosis.



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Simplified signaling pathway of cadmium-induced apoptosis.

Interference with MAPK and mTOR Signaling

Cadmium has also been shown to interfere with critical intracellular signaling pathways, including the Mitogen-Activated Protein Kinase (MAPK) and the mammalian Target of Rapamycin (mTOR) pathways.

- **MAPK Pathway:** Cadmium can activate various components of the MAPK pathway, such as JNK (c-Jun N-terminal kinase), p38, and ERK (extracellular signal-regulated kinase). The activation of these kinases can have diverse downstream effects, including the regulation of gene expression, cell proliferation, and apoptosis.
- **mTOR Pathway:** Cadmium-induced ROS can activate the mTOR signaling pathway, which is a central regulator of cell growth, proliferation, and survival. Dysregulation of this pathway can contribute to cadmium-induced neurodegenerative effects.

Conclusion

Cadmium nitrate is a valuable compound in specific industrial and laboratory applications, but its significant chemical hazards and toxicity demand a thorough understanding and cautious handling. For researchers, scientists, and drug development professionals, it is imperative to be well-versed in its properties, potential health effects, and the molecular mechanisms underlying its toxicity. Adherence to strict safety protocols, including the use of appropriate personal protective equipment and proper waste disposal, is essential to mitigate the risks associated with this compound. Further research into the intricate signaling pathways affected by cadmium will continue to enhance our understanding of its toxicology and may lead to the development of improved strategies for preventing and treating cadmium-induced diseases.

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